Application Notes and Protocols: Functionalization of the 6-Methoxy-1H-indazole Ring

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Compound of Interest

Compound Name:	*6-Methoxy-1H-indazole*
CAS No.:	*3522-07-4*
Cat. No.:	*B1315190*

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Introduction

The 1H-indazole scaffold is a privileged heterocyclic motif frequently encountered in medicinal chemistry due to its wide range of biological activities, including anti-cancer, anti-inflammatory, and anti-HIV properties.[1][2][3][4] The **6-methoxy-1H-indazole** ring, in particular, serves as a crucial building block for numerous therapeutic agents. Its strategic functionalization allows for the fine-tuning of physicochemical properties and the exploration of structure-activity relationships (SAR), which is paramount in the drug discovery process.[4] This guide provides a detailed overview of key functionalization strategies for the **6-methoxy-1H-indazole** core, complete with field-proven insights and step-by-step protocols.

The indazole ring system can exist in two predominant tautomeric forms: 1H-indazole and 2H-indazole, with the 1H tautomer being the more thermodynamically stable.[1][2] The presence of the methoxy group at the 6-position influences the electron density of the aromatic system,

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thereby directing the regioselectivity of various chemical transformations. Understanding these electronic effects is crucial for designing effective synthetic strategies.

I. N-H Functionalization: Expanding the Core Scaffold

The nitrogen atom at the N1 position of the indazole ring is a primary site for functionalization. N-arylation and N-alkylation reactions introduce diverse substituents that can modulate the biological activity and pharmacokinetic profile of the resulting molecules.

A. Palladium-Catalyzed N-Arylation (Buchwald-Hartwig Amination)

The Buchwald-Hartwig amination is a powerful and versatile method for the formation of C-N bonds, offering milder reaction conditions and a broader substrate scope compared to traditional copper-catalyzed methods.[5]

Causality of Experimental Choices:

- Palladium Catalyst: Palladium complexes, such as $Pd_2(dba)_3$, are highly efficient in catalyzing the cross-coupling reaction between the indazole nitrogen and an aryl halide.
- Ligand: The choice of phosphine ligand is critical for the success of the reaction. Bulky, electron-rich ligands like Xantphos or RuPhos stabilize the palladium center and facilitate the catalytic cycle.
- Base: A non-nucleophilic base, such as cesium carbonate (Cs_2CO_3), is used to deprotonate the indazole N-H, activating it for coupling without competing in side reactions.
- Solvent: Anhydrous, aprotic solvents like dioxane or toluene are essential to prevent quenching of the catalyst and reactants.

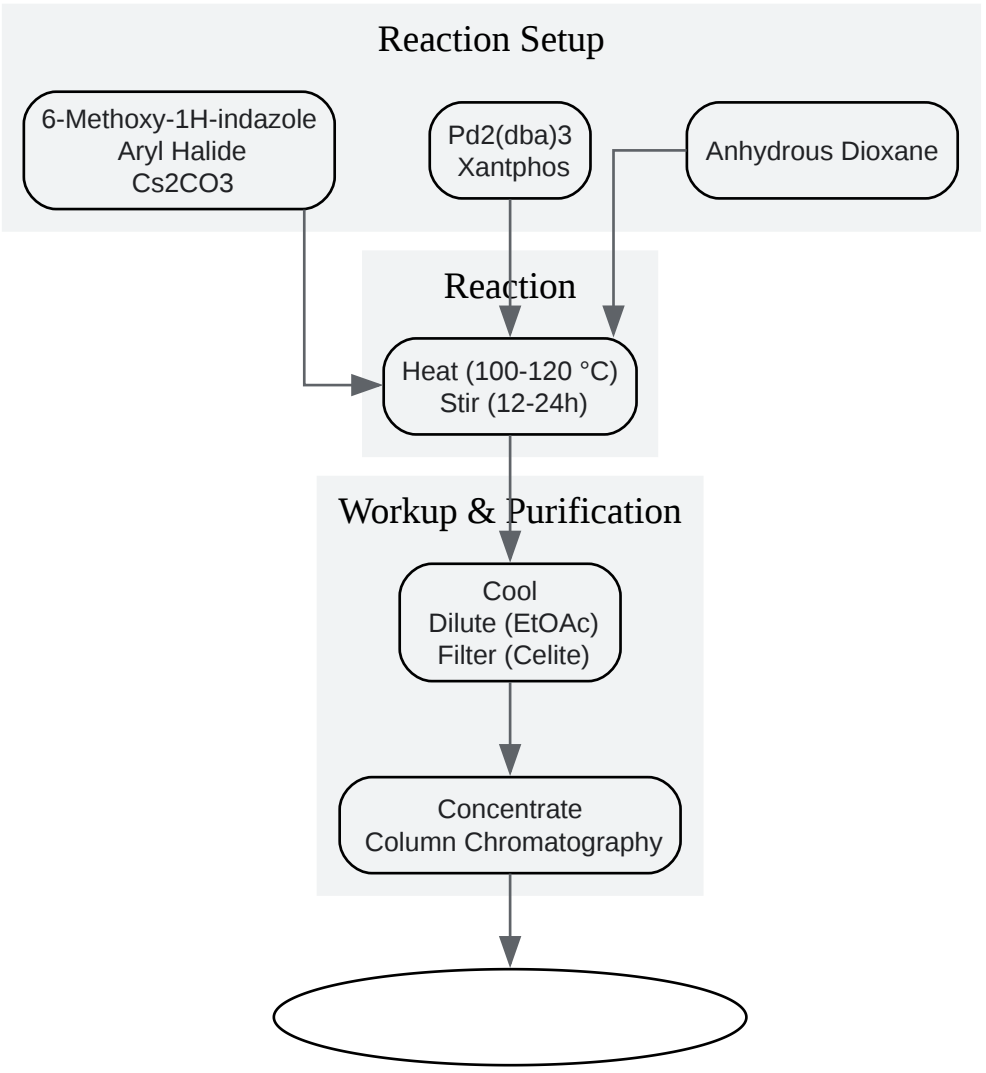
Experimental Protocol: Palladium-Catalyzed N-Arylation

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Step	Procedure
1	To an oven-dried Schlenk tube, add 6-methoxy-1H-indazole (1.0 mmol, 1.0 equiv), aryl halide (1.2 mmol, 1.2 equiv), $Pd_2(dba)_3$ (0.02 mmol, 2 mol%), and Xantphos (0.04 mmol, 4 mol%).
2	Add cesium carbonate (2.0 mmol, 2.0 equiv).
3	Evacuate and backfill the tube with an inert gas (Argon or Nitrogen) three times.
4	Add anhydrous dioxane (5 mL) via syringe.
5	Heat the reaction mixture to 100-120 °C and stir for 12-24 hours, monitoring progress by TLC or LC-MS.
6	Upon completion, cool the reaction to room temperature and dilute with ethyl acetate (20 mL).
7	Filter the mixture through a pad of Celite®, washing the pad with additional ethyl acetate.
8	Concentrate the filtrate under reduced pressure.
9	Purify the crude product by flash column chromatography on silica gel to yield the desired N-aryl-6-methoxy-1H-indazole.

Workflow for Palladium-Catalyzed N-Arylation

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Caption: Workflow for Palladium-Catalyzed N-Arylation.

B. Copper-Catalyzed N-Arylation (Ullmann Condensation)

The Ullmann condensation is a classical method for N-arylation that utilizes a copper catalyst. While it often requires higher temperatures than palladium-catalyzed methods, it remains a cost-effective and viable option.[6][7]

Experimental Protocol: Copper-Catalyzed N-Arylation

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Step	Procedure
1	In a sealed tube, combine 6-methoxy-1H-indazole (1.0 mmol, 1.0 equiv), the aryl iodide (1.5 mmol, 1.5 equiv), and copper(I) iodide (CuI) (0.1 mmol, 10 mol%).
2	Add a ligand such as 1,10-phenanthroline (0.2 mmol, 20 mol%) and potassium carbonate (K_2CO_3) (2.0 mmol, 2.0 equiv).
3	Add DMF (5 mL) as the solvent.
4	Seal the tube and heat the reaction mixture to 120-150 °C with vigorous stirring for 24-48 hours.
5	After cooling to room temperature, dilute the reaction mixture with ethyl acetate and filter through Celite®.
6	Wash the filtrate with water and brine.
7	Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
8	Purify the crude product by column chromatography on silica gel.

II. C-H Functionalization: Direct and Regioselective Modification

Direct C-H functionalization has emerged as a powerful tool in organic synthesis, offering an atom-economical approach to modify the indazole core without the need for pre-functionalized starting materials.[8][9]

A. C3-Position Functionalization

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The C3 position of the indazole ring is often a target for functionalization to introduce diversity.[10]

Palladium-Catalyzed C3-Arylation

Recent advancements have enabled the direct arylation of the C3 position of 1H-indazoles.[11]

Causality of Experimental Choices:

- Catalyst and Ligand: A combination of $Pd(OAc)_2$ and a phosphine ligand like PPh_3 has been shown to be effective for this transformation.[11]
- Solvent: Interestingly, using water as a solvent can promote the reaction, offering a greener alternative to organic solvents.[11]
- Base: A base such as K_2CO_3 is typically required to facilitate the catalytic cycle.

Experimental Protocol: "On Water" C3-Arylation[11]

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Step	Procedure
1	In a microwave vial, combine 6-methoxy-1H-indazole (0.5 mmol, 1.0 equiv), aryl iodide (0.75 mmol, 1.5 equiv), $Pd(OAc)_2$ (0.025 mmol, 5 mol%), and PPh_3 (0.05 mmol, 10 mol%).
2	Add K_2CO_3 (1.0 mmol, 2.0 equiv) and 2 mL of water.
3	Seal the vial and heat in a microwave reactor at 100 °C for 30 minutes.
4	After cooling, extract the reaction mixture with ethyl acetate (3 x 10 mL).
5	Combine the organic layers, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
6	Purify the residue by column chromatography to obtain the C3-arylated product.

B. C7-Position Functionalization

The C7 position can also be selectively functionalized, often requiring a directing group to achieve high regioselectivity.[8]

Rhodium-Catalyzed C7-Oxidative Alkenylation

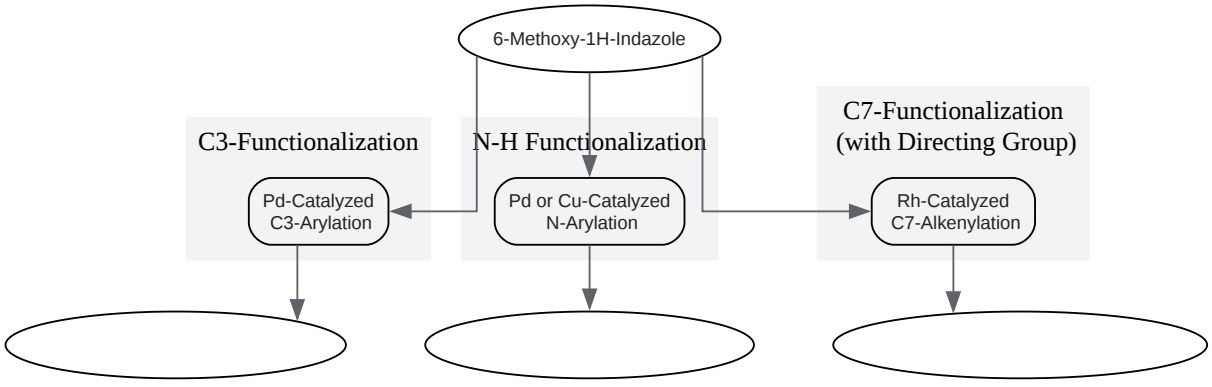
Rhodium catalysts have proven effective for the C-H activation and subsequent alkenylation at the C7 position of the indazole ring.[8]

Experimental Protocol: Rh(III)-Catalyzed C7-Alkenylation

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Step	Procedure
1	To a screw-cap vial, add the N-directing group-protected 6-methoxy-1H-indazole (0.2 mmol), $[Cp^*RhCl_2]_2$ (0.005 mmol, 2.5 mol%), and $AgSbF_6$ (0.02 mmol, 10 mol%).
2	Add the acrylate (0.4 mmol, 2.0 equiv) and $Cu(OAc)_2$ (0.4 mmol, 2.0 equiv) as an oxidant.
3	Add 1,2-dichloroethane (DCE) (1.0 mL) as the solvent.
4	Heat the mixture at 100 °C for 12 hours.
5	After cooling, filter the reaction mixture through a short pad of silica gel, eluting with ethyl acetate.
6	Concentrate the filtrate and purify by column chromatography.

C-H Functionalization Pathways



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Caption: Key Functionalization Pathways for **6-Methoxy-1H-indazole**.

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III. Halogenation: Gateway to Further Derivatization

Halogenation of the indazole ring, particularly at the C3 position, provides a versatile handle for subsequent cross-coupling reactions, such as Suzuki-Miyaura, Sonogashira, and Heck reactions.[10]

C3-Iodination

Iodination at the C3 position can be achieved under basic conditions using molecular iodine.[10]

Experimental Protocol: C3-Iodination[10]

Step	Procedure
1	Dissolve 6-methoxy-1H-indazole (1.0 mmol) in DMF (5 mL) in a round-bottom flask.
2	Add potassium hydroxide (KOH) (2.0 mmol, 2.0 equiv).
3	Add a solution of iodine (I_2) (1.2 mmol, 1.2 equiv) in DMF dropwise at room temperature.
4	Stir the reaction mixture for 2-4 hours, monitoring by TLC.
5	Upon completion, pour the reaction mixture into an aqueous solution of sodium thiosulfate to quench the excess iodine.
6	Extract the product with ethyl acetate.
7	Wash the combined organic layers with water and brine, dry over anhydrous Na_2SO_4, and concentrate.
8	Purify by column chromatography to yield 3-iodo-6-methoxy-1H-indazole.

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IV. Data Summary

The following table summarizes typical yields for the described functionalization reactions. Note that yields are highly dependent on the specific substrates and reaction conditions.

Functionalization Type	Position	Catalyst System	Typical Yield Range
N-Arylation	N1	$Pd_2(dba)_3$ / Xantphos	70-95%
N-Arylation	N1	CuI / 1,10-Phenanthroline	50-80%
C-Arylation	C3	$Pd(OAc)_2$ / PPh_3 (in water)	45-87%[11]
C-Alkenylation	C7	$[Cp^*RhCl_2]_2$ / $AgSbF_6$	60-85%
Iodination	C3	I_2 / KOH	80-95%[10]

V. Conclusion

The functionalization of the **6-methoxy-1H-indazole** ring is a cornerstone of synthetic strategies aimed at the discovery of novel therapeutic agents. The methods outlined in this guide, including N-H functionalization, regioselective C-H activation, and halogenation, provide a robust toolkit for chemists in the field. The choice of a specific protocol will depend on the desired target molecule, the availability of starting materials, and the desired scale of the synthesis. By understanding the underlying principles and carefully optimizing reaction conditions, researchers can efficiently generate diverse libraries of **6-methoxy-1H-indazole** derivatives for biological evaluation.

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